

fundamental chemistry of arsenic-containing inorganic salts

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Compound of Interest

Compound Name: *Trisodium arsenate*

Cat. No.: *B082515*

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An In-depth Technical Guide to the Fundamental Chemistry of Arsenic-Containing Inorganic Salts

For: Researchers, Scientists, and Drug Development Professionals

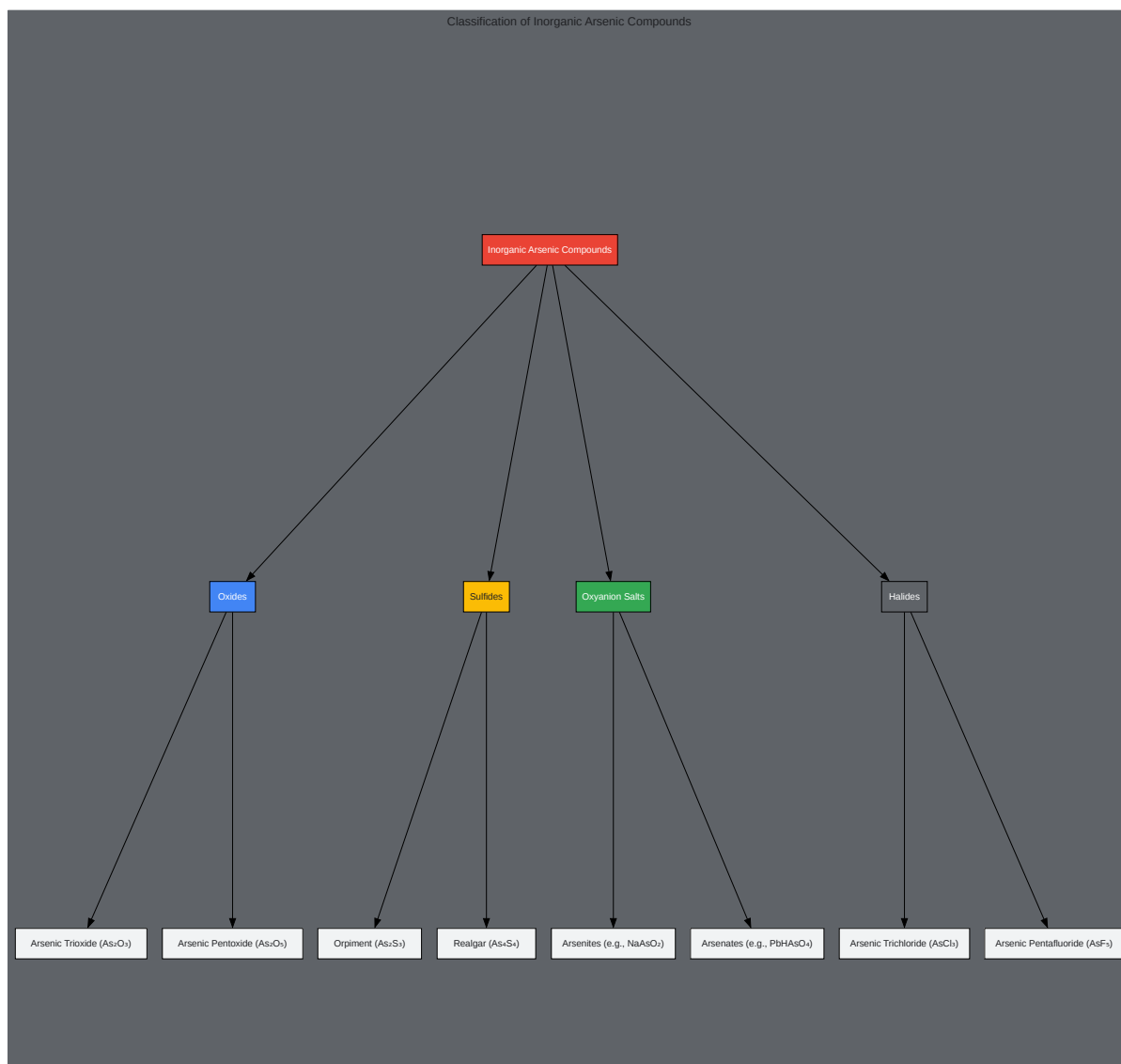
Introduction

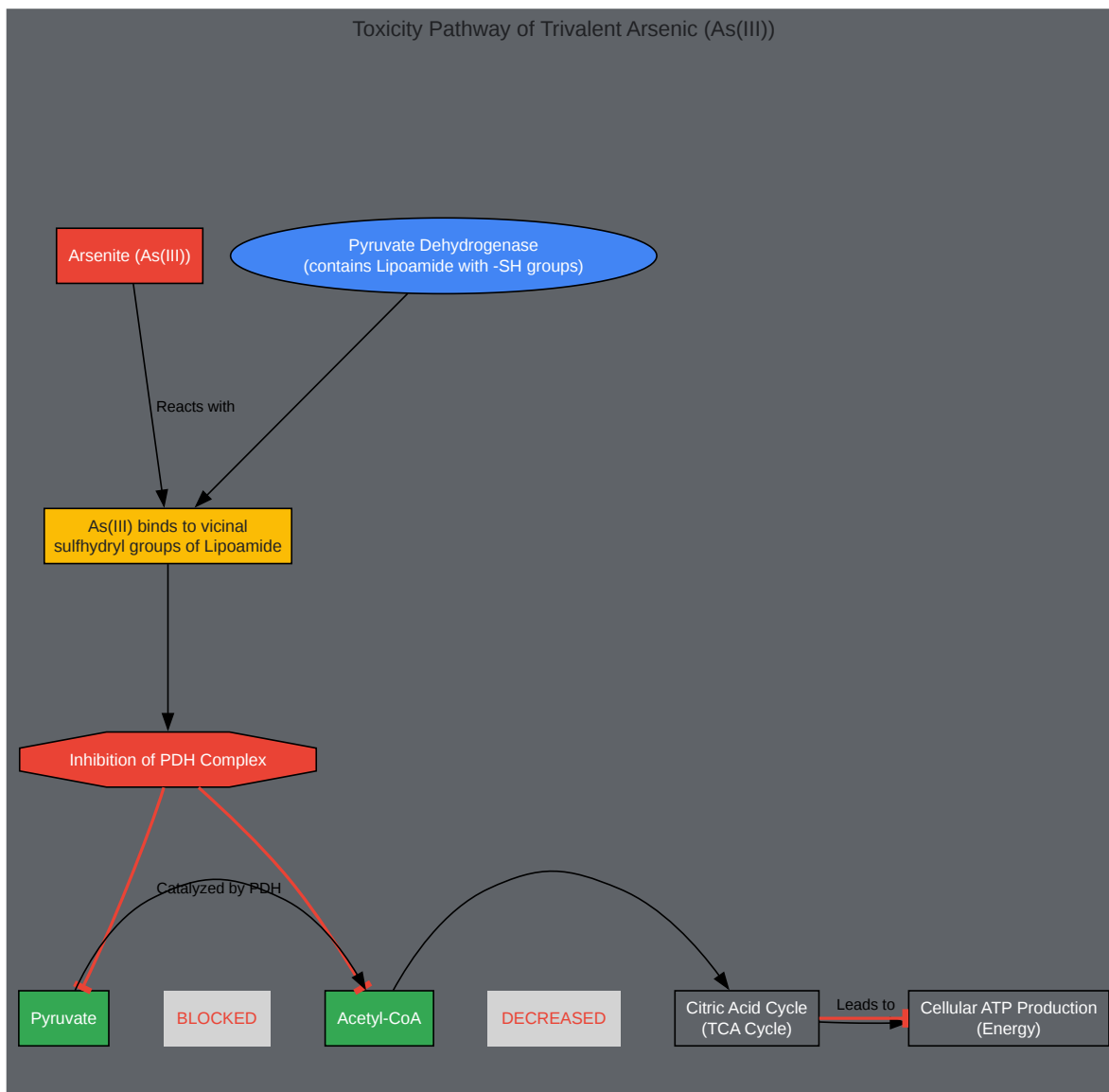
Arsenic (As) is a metalloid element of Group 15, notorious for the high toxicity of many of its compounds.[1] It can exist in multiple oxidation states, primarily -3, 0, +3, and +5, which underpins its diverse chemical behavior.[2] Inorganic arsenic compounds, which lack a carbon-arsenic bond, are generally more toxic than their organic counterparts.[1][3] The two predominant inorganic forms in aqueous environments are arsenite (As(III)) and arsenate (As(V)).[4] Arsenite is typically more mobile and considered more toxic than arsenate due to its greater chemical reactivity and ability to enter cells more readily.[5][6] This guide provides a comprehensive overview of the fundamental chemistry of inorganic arsenic salts, focusing on their structure, synthesis, reactivity, physicochemical properties, and analytical characterization, tailored for professionals in research and drug development.

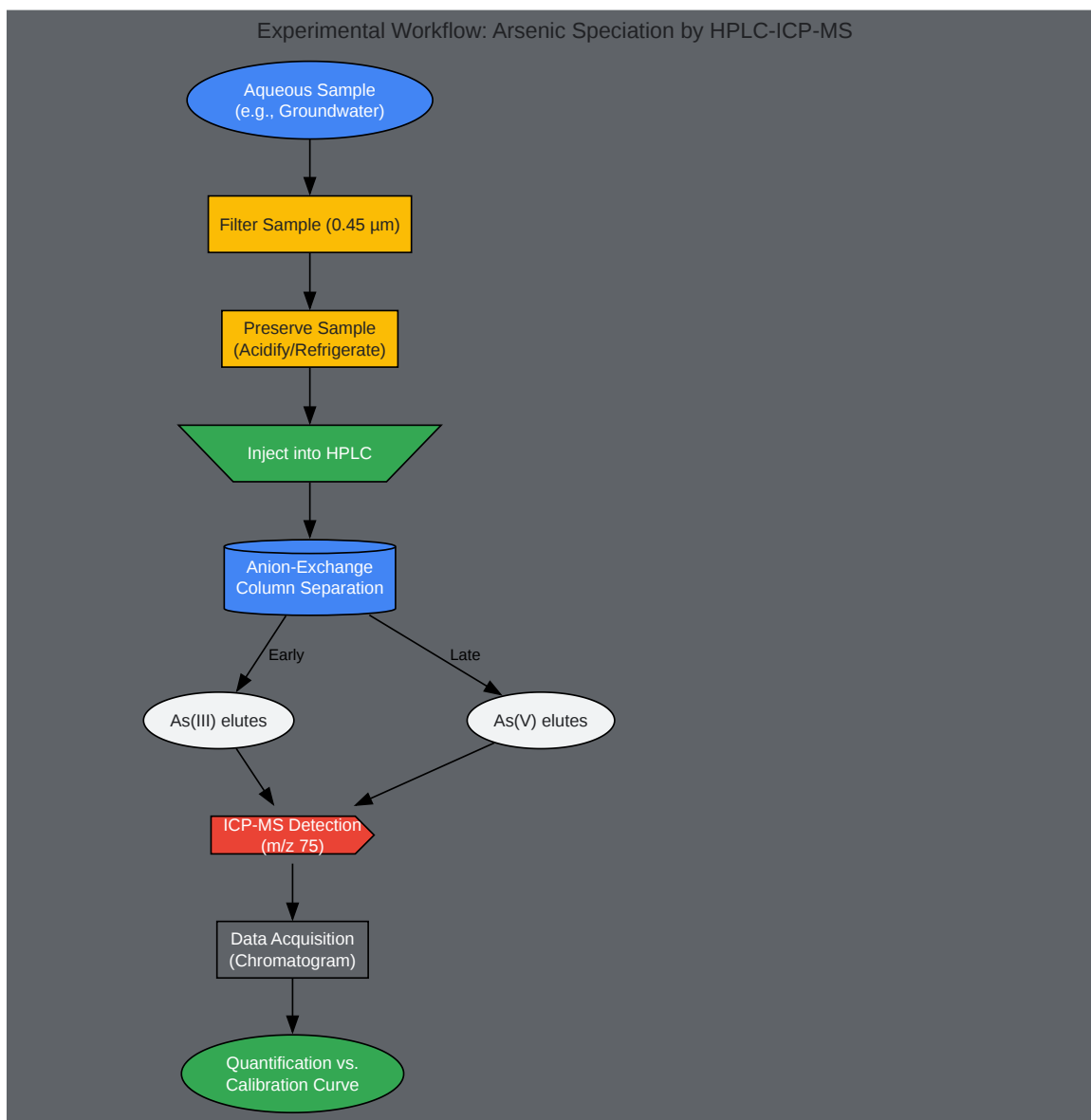
Classification, Structure, and Bonding

The chemical nature of arsenic allows it to form a wide array of inorganic salts. These can be broadly classified based on the anion they contain, such as oxides, sulfides, halides, arsenites, and arsenates. The oxidation state of arsenic profoundly influences the geometry and bonding of these compounds. In the +3 oxidation state, the arsenic atom typically exhibits a pyramidal

geometry due to the presence of a stereochemically active lone pair of electrons.^[2] In the +5 oxidation state, arsenic compounds, such as arsenates, commonly adopt a tetrahedral geometry, structurally analogous to phosphates.^[7]







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